

Shelf life and storage conditions for C.I. Vat Yellow 2

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Compound of Interest

Compound Name: C.I. Vat Yellow 2

Cat. No.: B1669114

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Technical Support Center: C.I. Vat Yellow 2

This technical support center provides researchers, scientists, and drug development professionals with essential information on the shelf life and storage of **C.I. Vat Yellow 2**, along with troubleshooting guidance for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What is the recommended shelf life of **C.I. Vat Yellow 2**?

If stored correctly, **C.I. Vat Yellow 2** has a shelf life of over two years^[1]. One source suggests a shelf life of 2 years^[2].

Q2: What are the optimal storage conditions for **C.I. Vat Yellow 2**?

For optimal stability, **C.I. Vat Yellow 2** should be stored in a dry, dark environment. Specific temperature recommendations vary based on the intended duration of storage:

- Short-term (days to weeks): 0 - 4°C^[1].
- Long-term (months to years): -20°C^[1]. Some suppliers may also recommend storage at -80°C.

It is also advised to keep the product in tightly sealed, light-resistant containers.

Q3: How is **C.I. Vat Yellow 2** shipped?

C.I. Vat Yellow 2 is typically shipped at ambient temperature as a non-hazardous chemical. It is considered stable for several weeks under normal shipping conditions.

Q4: Is **C.I. Vat Yellow 2** stable under normal laboratory conditions?

Yes, **C.I. Vat Yellow 2** is stable under normal temperatures and pressures. However, it is important to avoid certain conditions to prevent degradation.

Q5: What conditions and substances should be avoided when working with **C.I. Vat Yellow 2**?

To ensure the integrity of **C.I. Vat Yellow 2**, avoid the following:

- Excess heat.
- Strong oxidizing and reducing agents.
- Generation of dust.
- Direct contact with eyes, skin, and clothing.

Storage and Handling Summary

Parameter	Recommendation	Source(s)
Shelf Life	> 2 years (if stored properly)	
Short-Term Storage	Dry, dark, 0 - 4°C (days to weeks)	
Long-Term Storage	-20°C or -80°C (months to years)	
Shipping	Ambient temperature	
General Handling	Store in a cool, dry place in tightly sealed, light-resistant containers.	

Troubleshooting Guide

This guide addresses potential issues that may arise during the handling and use of **C.I. Vat Yellow 2**.

Issue 1: Inconsistent Experimental Results

Inconsistent results can often be traced back to the improper handling or degradation of **C.I. Vat Yellow 2**.

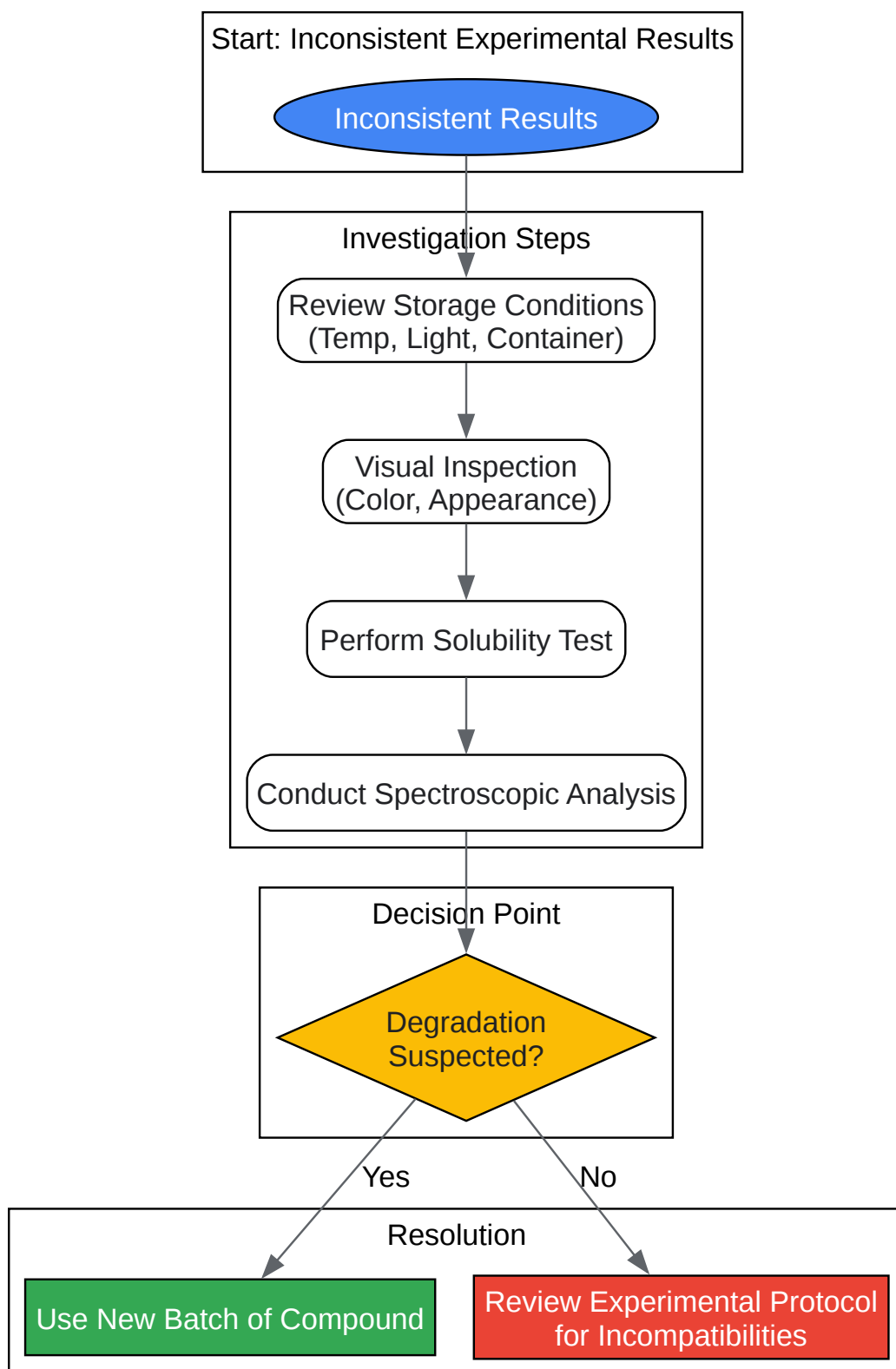
Experimental Protocol: Verifying Compound Integrity

- **Visual Inspection:** Examine the compound for any change in color or appearance. **C.I. Vat Yellow 2** should be a yellow-brown powder.
- **Solubility Test:** Attempt to dissolve a small amount of the compound in a compatible solvent, such as DMSO. Poor solubility may indicate degradation.
- **Spectroscopic Analysis:** Run a UV-Vis or other appropriate spectroscopic analysis to compare the spectral profile of the questionable batch against a reliable reference standard.
- **Review Storage Conditions:** Verify that the compound has been stored according to the recommended guidelines (see table above).

Issue 2: Unexpected Color Changes in Solution

C.I. Vat Yellow 2 is known to change color in the presence of certain chemicals. It turns yellow in concentrated sulfuric acid and purple in an alkaline sodium hydrosulfite solution. If unexpected color changes occur, it may be due to contamination or reaction with other components in your experiment.

Troubleshooting Workflow: Inconsistent Results



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Caption: Troubleshooting workflow for inconsistent experimental results with **C.I. Vat Yellow 2**.

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References

- 1. medkoo.com [medkoo.com]
- 2. Vat Yellow 2 Manufacturer in Mumbai, Vat Yellow 2 Exporter [dyestuff.co.in]
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